

Safety and handling precautions for Cyclohexylammonium fluoride

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Compound of Interest		
Compound Name:	Cyclohexylammonium fluoride	
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An In-depth Technical Guide to the Safe Handling of Cyclohexylammonium Fluoride

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A comprehensive, official Safety Data Sheet (SDS) for **Cyclohexylammonium fluoride** was not available at the time of writing. The following information is synthesized from data on related compounds, including Ammonium Fluoride and Cyclohexylamine, and should be supplemented by professional judgment and a thorough risk assessment before any handling or use.

Introduction

Cyclohexylammonium fluoride is a chemical compound that combines the structural features of cyclohexylamine and the reactivity of the fluoride ion. While specific toxicological and reactivity data for this compound are limited, its constituent parts suggest that it should be handled with extreme caution. The cyclohexylamine component is a corrosive and flammable organic amine, while the fluoride ion is acutely toxic and can cause severe, penetrating burns and systemic toxicity upon exposure. This guide provides a detailed overview of the presumed hazards and recommended safety precautions for **Cyclohexylammonium fluoride**.

Hazard Identification and Classification

Based on the known hazards of its components, **Cyclohexylammonium fluoride** is anticipated to be classified as a hazardous substance. The primary hazards are expected to be:



- Acute Toxicity (Oral, Dermal, Inhalation): The fluoride ion is highly toxic if swallowed, inhaled, or absorbed through the skin.[1][2][3] Systemic fluoride poisoning can lead to hypocalcemia, cardiac arrhythmias, and can be fatal.[4][5]
- Skin Corrosion/Irritation: Both amines and hydrofluoric acid (formed from the fluoride ion in the presence of moisture) are corrosive and can cause severe skin burns.[6][7][8] Burns from fluoride ions may be delayed in onset but can be deep and intensely painful.[4][9]
- Serious Eye Damage/Irritation: Contact with the eyes is likely to cause severe irritation and potentially irreversible damage.[1][3]
- Flammability: Cyclohexylamine is a flammable liquid.[7][10] While the salt form may have a higher flash point, it should be treated as a potential fire hazard.

Physical and Chemical Properties

A summary of the available physical and chemical data for **Cyclohexylammonium fluoride** is presented below.

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ FN	[11][12][13]
Molecular Weight	119.18 g/mol	[11][12][13]
CAS Number	26593-77-1	[11][12]
Appearance	Not explicitly stated; likely a solid.	
Boiling Point	134.5°C at 760 mmHg	[12]
Flash Point	32.2°C	[12]
Vapor Pressure	8.07 mmHg at 25°C	[12]
Solubility in Water	Expected to be soluble.	[8]

Exposure Controls and Personal Protection



Due to the high potential for severe health effects, stringent exposure controls and the use of appropriate Personal Protective Equipment (PPE) are mandatory when handling **Cyclohexylammonium fluoride**.

Engineering Controls

- Ventilation: All work with Cyclohexylammonium fluoride must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- Safety Showers and Eyewash Stations: A safety shower and eyewash station must be readily accessible in the immediate work area.[3]

Personal Protective Equipment (PPE)

PPE Type	Specifications	Rationale
Hand Protection	Double gloving is recommended. An inner nitrile glove and an outer, thicker, chemical-resistant glove (e.g., neoprene or butyl rubber) should be worn.[14]	To protect against skin contact and absorption. Thicker gloves provide better resistance to corrosive materials.
Eye and Face Protection	Chemical splash goggles and a full-face shield are required. [7][14]	To protect the eyes and face from splashes of the chemical.
Skin and Body Protection	A chemical-resistant apron over a lab coat, long pants, and closed-toe shoes are mandatory.[15]	To prevent skin contact with any spills.
Respiratory Protection	A NIOSH-approved respirator with cartridges appropriate for organic vapors and acid gases may be necessary for certain operations or in case of ventilation failure.	To prevent inhalation of dust or vapors.



Handling and Storage Safe Handling Procedures

- Avoid Contact: Avoid all direct contact with the substance. Do not breathe dust or vapors.[2]
 [3]
- Hygienic Practices: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[3][6]
- Grounding: If the material is a powder and can generate static electricity, ensure equipment is properly grounded to prevent ignition.
- Weighing: If weighing the solid, do so in a fume hood or a ventilated balance enclosure.

Storage Conditions

- Container: Store in a tightly closed, properly labeled container.[3]
- Location: Store in a cool, dry, well-ventilated area away from incompatible materials.[3]
- Incompatible Materials: Keep away from strong acids, strong bases, and oxidizing agents.
 Contact with acids may liberate highly toxic hydrogen fluoride gas.[3]

First-Aid Measures

Immediate and specialized first aid is critical in the event of exposure to **Cyclohexylammonium fluoride**.



Exposure Route	First-Aid Protocol
Inhalation	 Remove the victim to fresh air immediately. [16] 2. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
Skin Contact	1. Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[15] 2. After flushing, apply a 2.5% calcium gluconate gel to the affected area and massage it in.[4][17] 3. Seek immediate medical attention.[17]
Eye Contact	 Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[9][16] Remove contact lenses if present and easy to do so. 3. Seek immediate medical attention.[16]
Ingestion	1. Do NOT induce vomiting.[16] 2. If the person is conscious, have them rinse their mouth with water and drink one or two glasses of milk or water. 3. Seek immediate medical attention.[16]

Accidental Release Measures

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Personal Protection: Responders must wear the appropriate PPE as described in Section 4.2.
- Containment and Cleanup:



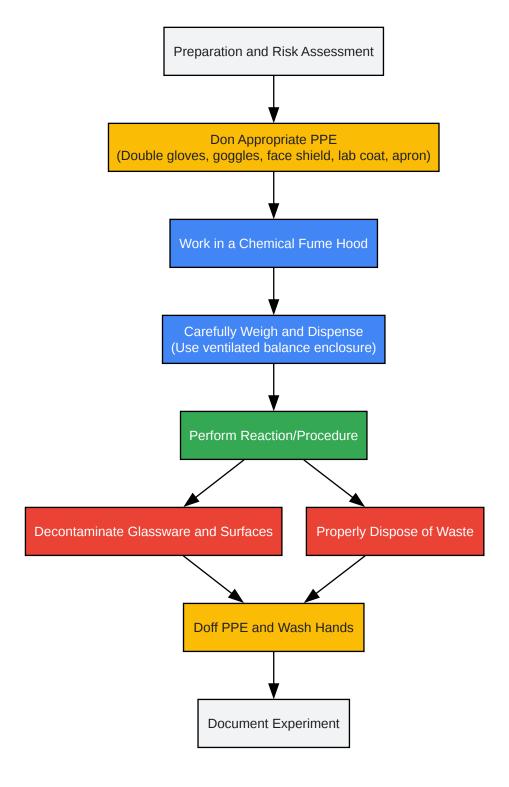
- For small spills of solid material, carefully sweep up the material to avoid creating dust and place it in a suitable, labeled container for disposal.
- For liquid spills, absorb the material with an inert absorbent material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[16]
- Do not use combustible materials, such as sawdust, to absorb the spill.
- Wash the spill area thoroughly with soap and water.
- Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Experimental Protocols

Due to the lack of specific experimental protocols for **Cyclohexylammonium fluoride**, the following is a generalized workflow for handling a hazardous solid chemical of this nature in a research setting.

General Workflow for Handling Cyclohexylammonium Fluoride





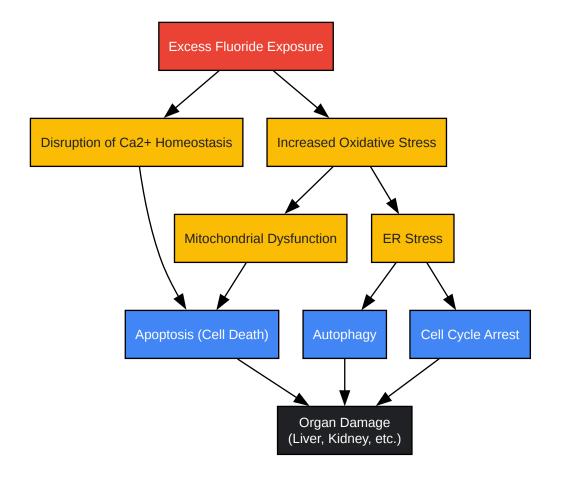
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Caption: A generalized workflow for the safe handling of **Cyclohexylammonium fluoride** in a laboratory setting.



Signaling Pathways of Fluoride Toxicity

Excess fluoride exposure can disrupt several cellular signaling pathways, leading to toxicity. The following diagram illustrates a simplified overview of some of these mechanisms.



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Caption: Simplified signaling pathways involved in fluoride-induced cellular toxicity.

Conclusion

While specific data for **Cyclohexylammonium fluoride** is scarce, the known hazards of its constituent components, cyclohexylamine and the fluoride ion, demand that it be treated as a highly hazardous substance. Strict adherence to the safety precautions outlined in this guide, including the use of appropriate engineering controls and personal protective equipment, is essential to minimize the risk of exposure and ensure the safety of laboratory personnel. A thorough, substance-specific risk assessment should always be conducted before commencing any work with this compound.



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